

# diethyl butylmalonate purity specification drug standard

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## Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

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## Basic Chemical Profile and Supplier Specifications

The following table summarizes the core chemical identifiers and available purity specifications from commercial suppliers.

Property	Details
CAS Registry Number	133-08-4 [1] [2] [3]
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub> [1] [2] [3]
Molecular Weight	216.27-216.28 g/mol [1] [2] [3]
IUPAC Name	1,3-diethyl 2-butylpropanedioate [1]
Physical Form	Colorless to light yellow liquid [1] [4] [5]
Density	0.983 g/mL at 25°C [4] [5]
Boiling Point	235-240 °C [1] [5]
Reported Purity	≥99.0% (GC) [1] [5]

A Chinese patent for a preparation method states that the resulting DBM had a high purity of **99.57% to 99.69%** and "conforms to the drug quality standard" [6]. This indicates that DBM meeting this purity threshold is considered suitable for pharmaceutical synthesis.

## Research Applications and Biological Data

**Diethyl Butylmalonate** is primarily recognized in research as a competitive inhibitor of succinate dehydrogenase (SDH), an enzyme in the Krebs cycle [4]. This activity underpins its investigated biological effects.

The table below outlines key findings from recent preclinical research:

Research Context	Reported Biological Activity / Finding
Neuroinflammation & Alzheimer's Disease (AD)	Ameliorated cognitive deficits and depression-like behaviors in a 5×FAD transgenic mouse model of AD [7].
Mechanism in AD Models	Attenuated synaptic impairment, improved levels of PSD95 and BDNF proteins, decreased microglia accumulation, and downregulated neuroinflammation in the hippocampus and amygdala [7].
General Anti-inflammatory Effect	Exerts anti-inflammatory effects by inhibiting ROS production, linked to its role as an SDH inhibitor [7] [4].
Toxicological Data	Shows toxicity to <i>T. pyriformis</i> , with a $\log(\text{IGC}_{50}^{-1})$ of 0.557 [4].

## Experimental Protocol from Literature

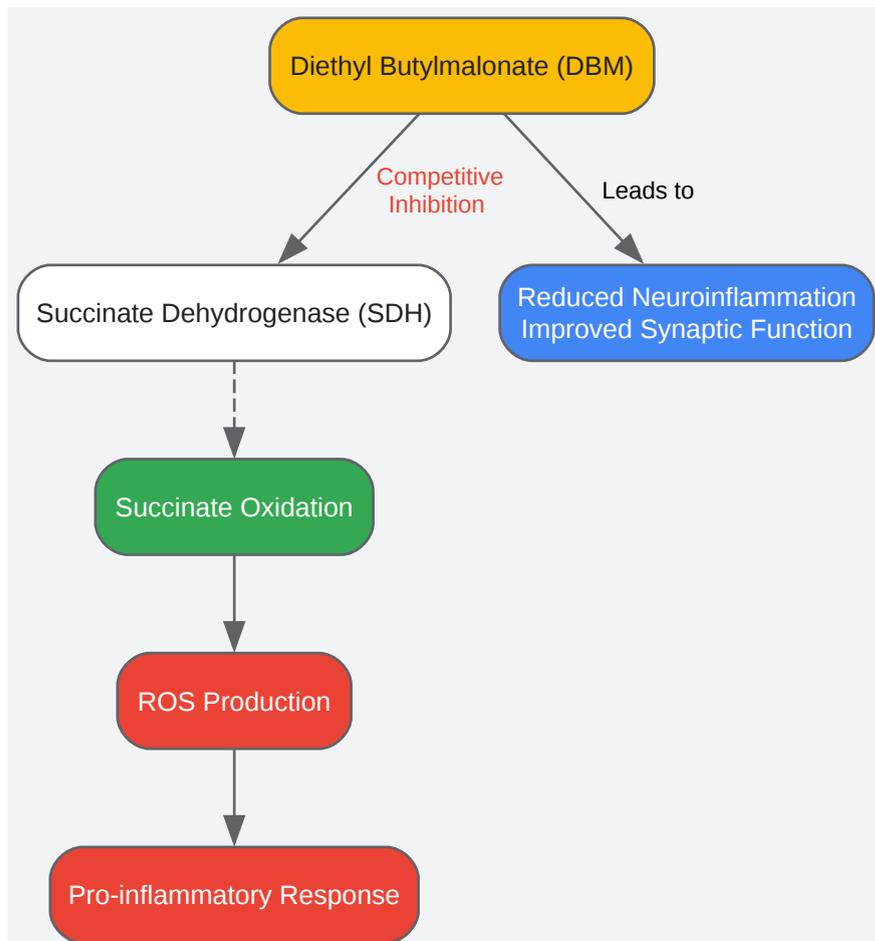
For your reference, here is a detailed *in vivo* experimental protocol from a published study investigating DBM's effects on Alzheimer's disease models [7].

- **Animal Model:** 5×FAD transgenic mice (4 months old) and C57BL/6J control mice.
- **Dosage and Administration:**
  - **Compound:** **Diethyl butylmalonate** (CAS 133-08-4, sourced from Sigma-Aldrich) [7].
  - **Dosage:** 40 mg/kg [7].

- **Route of Administration:** Intraperitoneal injection [7].
- **Dosing Frequency:** Twice weekly [7].
- **Intervention Period:** 4 weeks [7].
- **Behavioral Assessments (post-treatment):**
  - **Cognitive Function:** Morris water maze, Y-maze spatial memory, novel object recognition tests [7].
  - **Depression-like Behavior:** Tail suspension test, forced swimming test [7].
- **Post-Sacrifice Analysis:**
  - **Techniques:** Transmission electron microscopy, Golgi-Cox staining, immunofluorescence, RT-qPCR, western blot [7].
  - **Tissues Analyzed:** Hippocampus and amygdala [7].

## Mechanism of Action Visualization

The following diagram illustrates the reported mechanism of action for **Diethyl Butylmalonate** as an SDH inhibitor, based on the cited research [7] [4]:



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## Key Considerations for Researchers

- **Pharmaceutical Intermediate:** DBM is explicitly described as an "important synthetic intermediate," notably for antipyretic and analgesic drugs like phenylbutazone [6].
- **Research Use Only:** Commercial suppliers explicitly state that their DBM products are "For research use only" and "Not for diagnostic or therapeutic use" [4] [8].
- **Comparative Data Gap:** The search results do not contain head-to-head experimental comparisons of DBM with other SDH inhibitors or alternative compounds for the mentioned applications.

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